

Application Notes and Protocols for In Vitro Vancomycin Susceptibility Testing

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Compound of Interest

Compound Name: *Vancocine*

Cat. No.: *B1236761*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for determining the in vitro susceptibility of bacteria to Vancomycin. The methodologies described adhere to established standards, such as those outlined by the Clinical and Laboratory Standards Institute (CLSI), to ensure accuracy and reproducibility.

Introduction

Vancomycin is a glycopeptide antibiotic primarily used to treat serious infections caused by Gram-positive bacteria. Monitoring the susceptibility of clinical isolates to Vancomycin is crucial for effective patient management and for tracking the emergence of resistance. The most common mechanisms of acquired resistance involve the alteration of the D-Alanyl-D-Alanine terminus of peptidoglycan precursors, the target of Vancomycin, to D-Alanyl-D-Lactate or D-Alanyl-D-Serine, which reduces the binding affinity of the antibiotic.[1][2] This document outlines the protocols for broth microdilution, and gradient diffusion (E-test), which are standard methods for determining the Minimum Inhibitory Concentration (MIC) of Vancomycin.

Data Presentation

Quantitative results from Vancomycin susceptibility testing are typically presented as MIC values (in $\mu\text{g/mL}$). The interpretation of these values is based on clinical breakpoints established by regulatory bodies like the CLSI.

Table 1: CLSI Interpretive Criteria for Vancomycin MICs ($\mu\text{g/mL}$)

Organism	Susceptible (S)	Intermediate (I)	Resistant (R)
Staphylococcus aureus	≤ 2	4–8	≥ 16
Enterococcus spp.	≤ 4	8–16	≥ 32

NOTE: These breakpoints are for reference and may be updated. Users should consult the latest CLSI M100 document for the most current interpretive criteria.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Table 2: Quality Control (QC) Ranges for Vancomycin MIC Testing

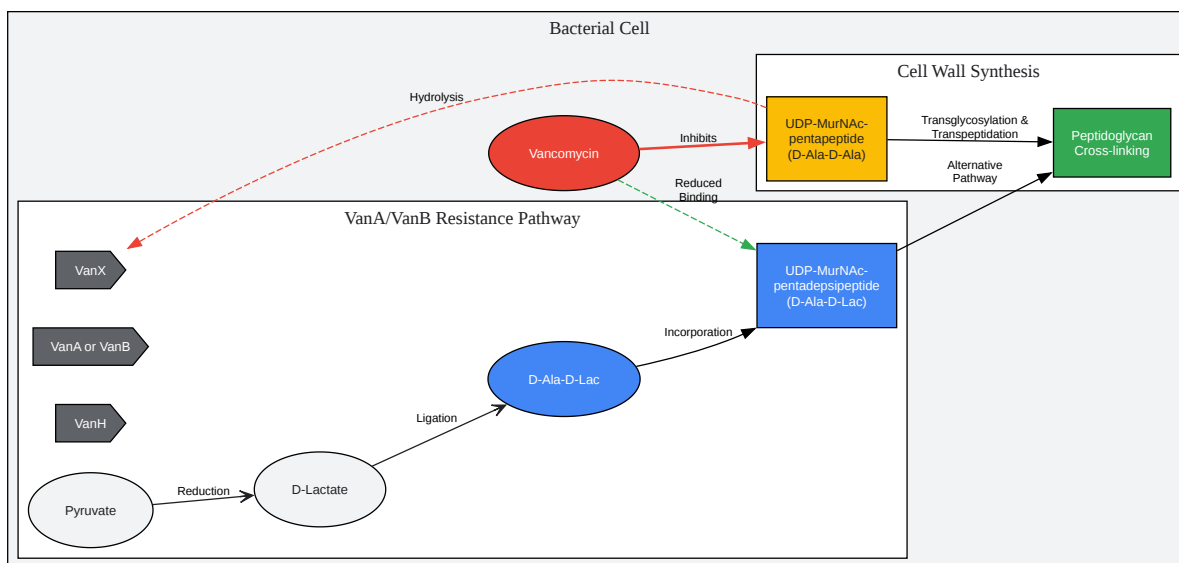
Quality Control Strain	MIC Range ($\mu\text{g/mL}$)
Staphylococcus aureus ATCC® 29213	0.5–2
Enterococcus faecalis ATCC® 29212	1–4

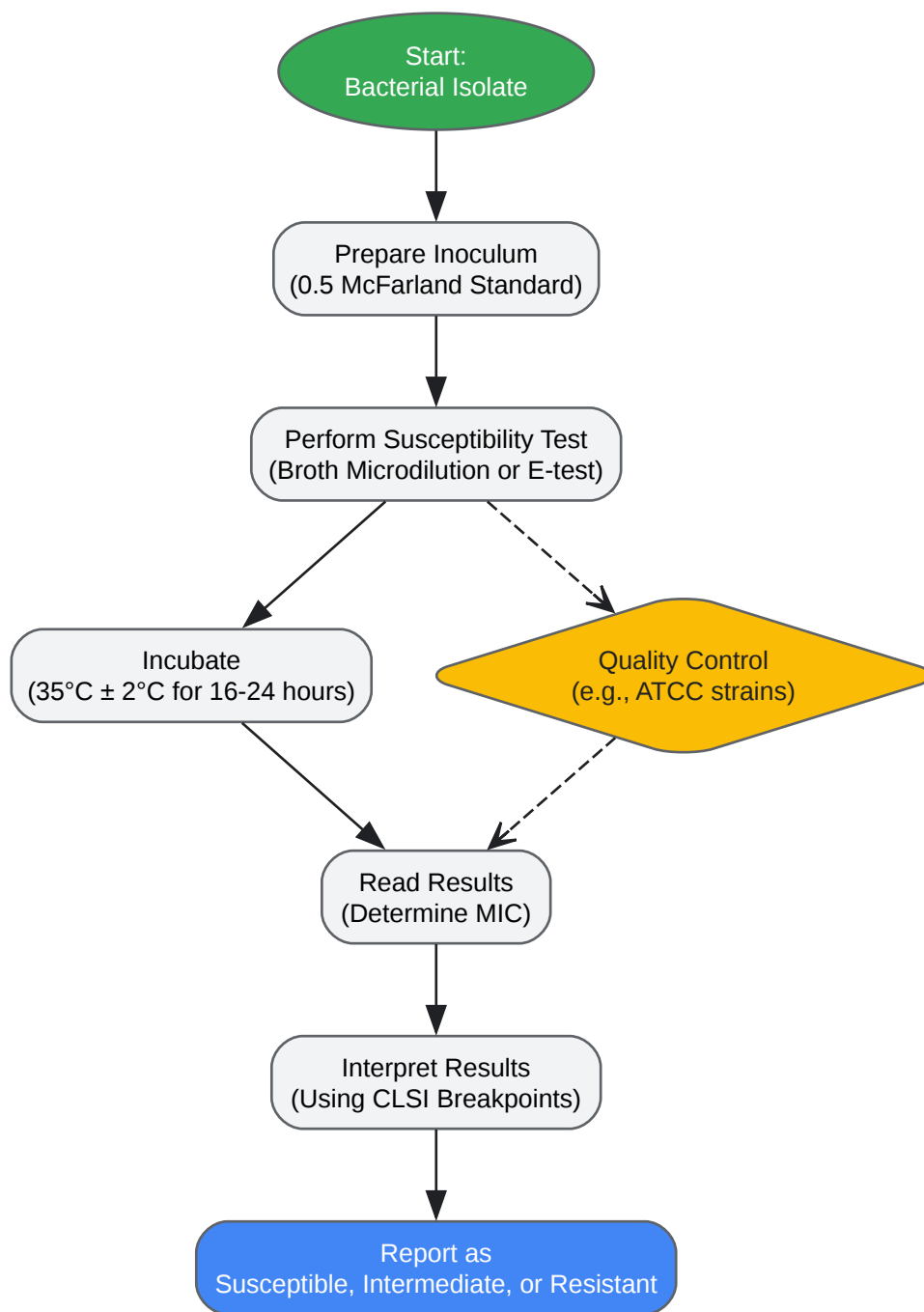
NOTE: QC testing should be performed with each batch of susceptibility tests to ensure the validity of the results.[\[3\]](#)

Signaling Pathways and Experimental Workflows

Vancomycin Resistance Mechanism

Vancomycin resistance in enterococci is often mediated by the *vanA* or *vanB* operons. These genetic systems reprogram cell wall synthesis to produce peptidoglycan precursors with low affinity for vancomycin.





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